

# Menthoglycol's chemical structure and properties

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## Compound of Interest

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An In-depth Technical Guide to **Menthoglycol** (p-Menthane-3,8-diol)

## Introduction

**Menthoglycol**, chemically known as p-Menthane-3,8-diol (PMD), is a monoterpene diol that has garnered significant attention for its efficacy as a naturally derived insect repellent.[1][2][3][4][5] It is the primary active ingredient in repellents derived from the oil of the lemon eucalyptus tree, *Corymbia citriodora*. [2][3][6] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, mechanism of action, and relevant experimental protocols for researchers, scientists, and drug development professionals.

## Chemical Structure and Identification

p-Menthane-3,8-diol is an organic compound classified as both a diol and a terpenoid.[2][7] Its structure is based on a p-menthane hydrocarbon backbone, which is a cyclohexane ring with methyl and isopropyl substituents at positions 1 and 4, respectively. In PMD, hydroxyl (-OH) groups are located at the C-3 and C-8 positions.[1][8]

The molecule has three stereocenters, resulting in a total of eight possible stereoisomers.[2][3] Commercially available PMD is typically a mixture of the cis and trans isomers.[2][3]

- IUPAC Name: 2-(2-hydroxypropan-2-yl)-5-methylcyclohexan-1-ol[2][8][9][10]

- Synonyms: p-Menthane-3,8-diol, PMD, **Menthoglycol**, para-Menthane-3,8-diol[1][2][7][10]
- CAS Number: 42822-86-6[1][2][4][10]
- Molecular Formula: C<sub>10</sub>H<sub>20</sub>O<sub>2</sub>[2][10][11]

## Physicochemical Properties

**Menthoglycol** is a colorless, crystalline solid at room temperature with a faint, mint-like, or eucalyptus-like odor.[1][2][8][12] Its key quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	172.27 g/mol	[2][7][11]
Density	~1.009 g/cm <sup>3</sup>	[2][4]
Melting Point	34-35 °C	[12]
Boiling Point	266-268 °C at 760 mmHg	[4][12]
Vapor Pressure	0.001 mmHg at 25 °C (est.)	[12]
Flash Point	120 °C (248 °F)	[12]
Solubility	Slightly soluble in water; Soluble in ethanol	[8][12]
logP (o/w)	1.374 - 2.2 (est.)	[11][12]

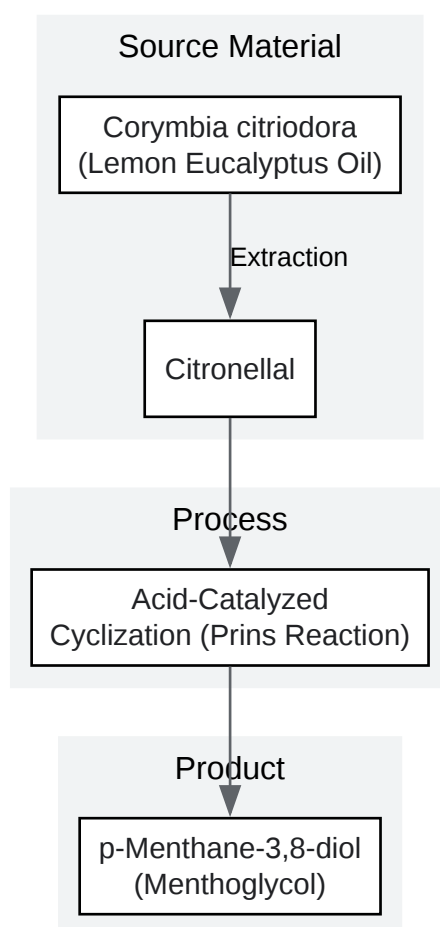
## Natural Occurrence and Synthesis

### Natural Source

PMD is found in small quantities, typically 1-2%, in the essential oil of *Corymbia citriodora* leaves.[2] This tree is native to Australia but is now cultivated globally in warm climates.[2][3] Refined oil from this plant, known as Oil of Lemon Eucalyptus (OLE) or by trade names like Citriodiol®, is processed to increase the PMD concentration to 64-70% for use in commercial insect repellents.[2][3][5]

## Chemical Synthesis

The most common industrial method for producing PMD is through the acid-catalyzed intramolecular Prins reaction of citronellal.[2] Citronellal can be sourced from *C. citriodora* oil, where it is the major component (up to 85%), or produced synthetically.[13] The synthesis involves the cyclization of citronellal in the presence of an acid catalyst, typically aqueous sulfuric acid, to form the p-menthane-3,8-diol structure.[13][14]



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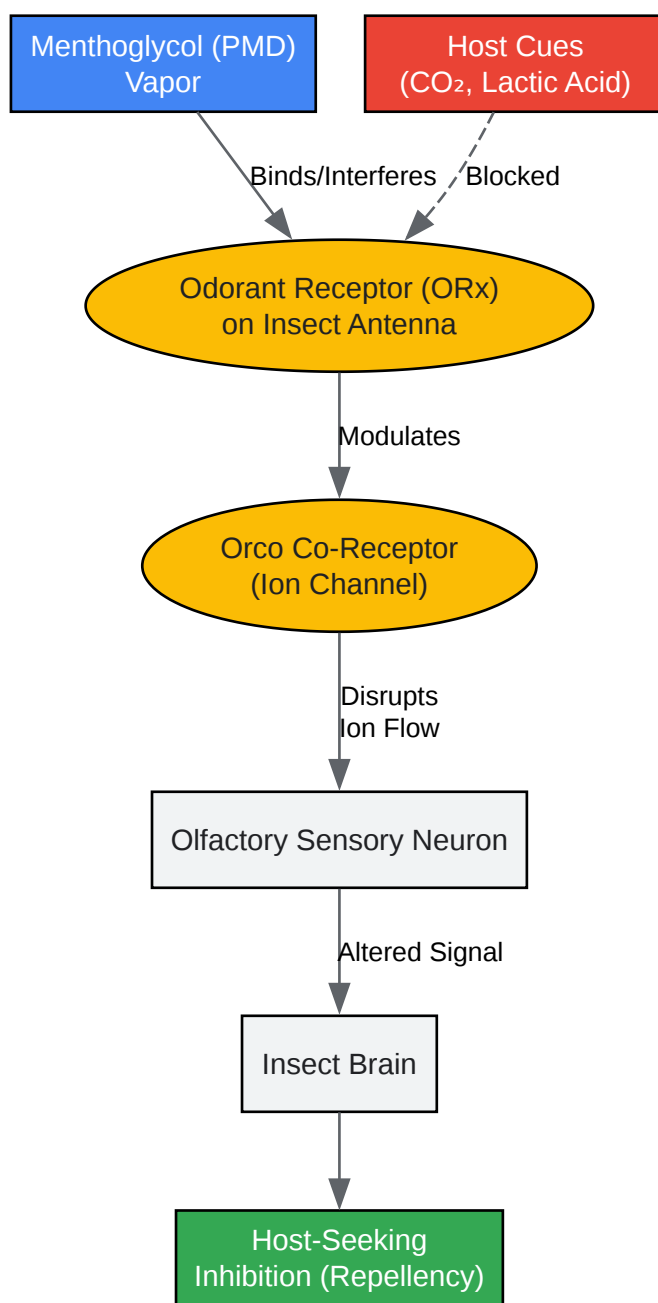
Caption: Synthetic pathway of **Menthoglycol** from its natural precursor.

## Mechanism of Action as an Insect Repellent

**Menthoglycol** functions by disrupting the olfactory system of hematophagous (blood-feeding) insects, such as mosquitoes.[15][16] It does not kill the insects but rather deters them from

landing and biting. The proposed mechanism involves the following steps:

- Vapor Action: When applied to the skin, PMD slowly evaporates, creating a vapor barrier.
- Receptor Binding: The PMD molecules in the vapor bind to odorant receptors (ORs) located on the insect's antennae.[\[14\]](#)[\[16\]](#)
- Signal Disruption: This binding interferes with the receptors' ability to detect chemical cues from a host, such as carbon dioxide and lactic acid. It effectively "blinds" the insect's sense of smell, making it difficult to locate a target.[\[15\]](#) The interaction likely modulates the activity of the obligate co-receptor, Orco, which is essential for insect olfaction.[\[14\]](#)



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Caption: Proposed mechanism of **Menthoglycol**'s insect repellent action.

## Experimental Protocols

### Synthesis of PMD from *Eucalyptus citriodora* Oil

This protocol is adapted from methodologies described in the literature for the acid-catalyzed conversion of citronellal-rich essential oil into PMD.[14]

#### A. Materials and Equipment:

- Eucalyptus citriodora essential oil (EO), high citronellal content (>70%)
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), 98%
- Deionized water
- 250 mL two-necked round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or water bath with temperature control
- Condenser
- Separatory funnel
- Rotary evaporator
- Crystallization dish
- Equipment for analysis: Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR)

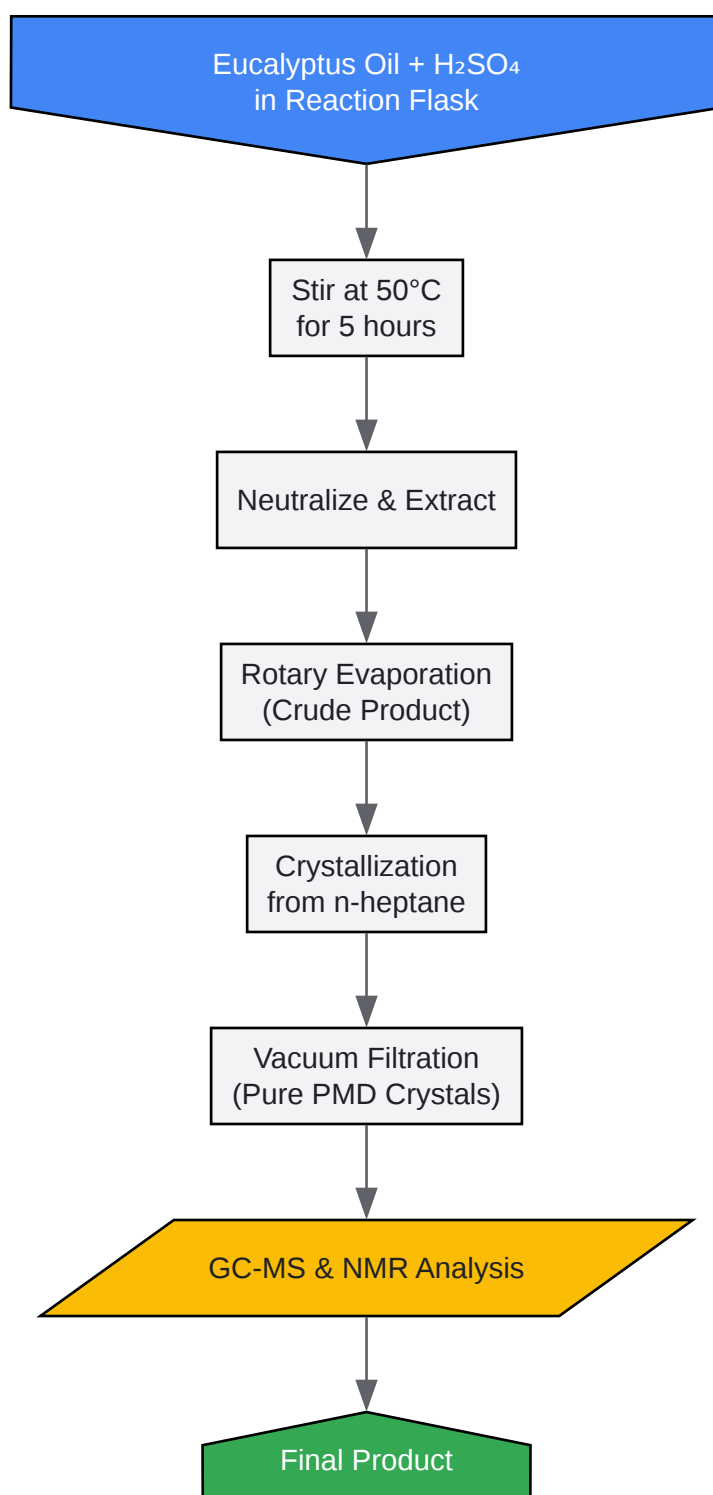
#### B. Procedure:

- Catalyst Preparation: Prepare a 0.25% (w/w) aqueous solution of  $\text{H}_2\text{SO}_4$ .
- Reaction Setup: Place 25 g of E. citriodora essential oil into the 250 mL flask. Add the sulfuric acid solution at a weight ratio of 3:1 (acid solution to EO).
- Cyclization Reaction: Stir the mixture vigorously at a constant temperature of 50°C for 5 hours.
- Quenching and Extraction: After the reaction period, cool the mixture to room temperature. Transfer to a separatory funnel and neutralize the acid with a saturated sodium bicarbonate solution. Extract the organic layer with an appropriate solvent like ethyl acetate.

- Purification: Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Crystallization: Dissolve the crude product in a minimal amount of a suitable solvent (e.g., n-heptane) at an elevated temperature (e.g., 50°C). Allow the solution to cool slowly to room temperature and then refrigerate to induce crystallization of PMD.
- Isolation: Isolate the PMD crystals by vacuum filtration and wash with a small amount of cold solvent.

#### C. Analysis:

- Determine the purity of the synthesized PMD and quantify the yield of cis and trans isomers using GC-MS.
- Confirm the chemical structure of the synthesized cis- and trans-p-menthane-3,8-diol using  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy.[\[14\]](#)



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Caption: Experimental workflow for the synthesis and analysis of PMD.



## Safety and Regulatory Information

**Menthoglycol** is recognized as a biopesticide and is considered safe for topical use when formulated correctly.

- **Human Health:** It has low acute oral and dermal toxicity.[6] The primary health concerns are moderate eye irritation and potential skin irritation.[6][11] It is approved by the U.S. EPA and CDC for use on adults and children over the age of three.[16]
- **Environmental:** Due to its low toxicity and limited use patterns, it is not expected to cause harm to the environment.[6]
- **Regulatory Status:** PMD is registered as an insect repellent in numerous jurisdictions, including the United States (as Oil of Lemon Eucalyptus) and the European Union under the Biocidal Products Regulation (BPR).[2][5][6] It is one of the few naturally derived repellents recommended by the CDC for protection against mosquito-borne illnesses.[14][16]

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